

An In-depth Technical Guide to Cationic Surfactant Decyldimethyloctylammonium Chloride

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Compound of Interest

Compound Name: *Decyldimethyloctylammonium chloride*

Cat. No.: *B041896*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Decyldimethyloctylammonium chloride, a quaternary ammonium compound, is a cationic surfactant with significant potential across various scientific and industrial domains, particularly in drug development and antimicrobial formulations. This technical guide provides a comprehensive overview of its core properties, including its chemical structure, physicochemical parameters, toxicological profile, and antimicrobial efficacy. Detailed experimental protocols for the determination of its critical micelle concentration and the evaluation of its antimicrobial activity are presented. Furthermore, this guide illustrates key processes, such as its synthesis and mechanism of action, through structured diagrams. Due to the limited availability of specific experimental data for **decyldimethyloctylammonium chloride**, data for the closely related and structurally similar compound, didecyldimethylammonium chloride (DDAC), is included for comparative purposes where noted. This document is intended to serve as a foundational resource for researchers and professionals engaged in the study and application of this versatile cationic surfactant.

Introduction

Decyldimethyloctylammonium chloride, also known by synonyms such as Quaternium-24 and octyl decyl dimethyl ammonium chloride, is a cationic surfactant belonging to the quaternary ammonium compound (QAC) family.^[1] Its molecular structure, featuring a positively charged nitrogen atom bonded to two methyl groups and two different alkyl chains (octyl and decyl), imparts amphiphilic properties that are crucial for its function as a surface-active agent.^[1] These compounds are recognized for their broad-spectrum antimicrobial activity, making them valuable components in disinfectants, sanitizers, and various formulations within the pharmaceutical and biotechnology industries.^[1] The primary mechanism of action of QACs involves the disruption of microbial cell membranes, leading to the leakage of intracellular contents and subsequent cell death. This guide aims to provide a detailed technical overview of **decyldimethyloctylammonium chloride** for researchers and drug development professionals, summarizing its chemical and physical properties, toxicological data, and antimicrobial efficacy, while also providing standardized experimental protocols and visual representations of its synthesis and mode of action.

Chemical and Physical Properties

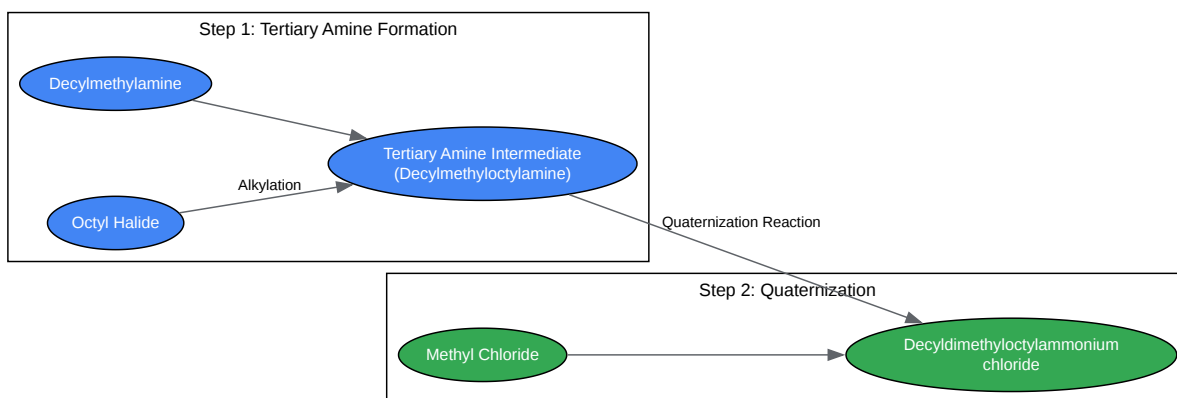
Decyldimethyloctylammonium chloride is characterized by the following chemical and physical properties:

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₄ ClN	[1]
Molecular Weight	334.0 g/mol	[1]
IUPAC Name	decyl-dimethyl-octylazanium chloride	[1]
CAS Number	32426-11-2	[1]
Appearance	Data not available	
Solubility	Data not available	
Critical Micelle Concentration (CMC)	<p>No specific experimental data available for Decyldimethyloctylammonium chloride. The CMC is a critical parameter for surfactants, representing the concentration at which micelle formation begins. This value is dependent on factors such as temperature, pressure, and the presence of other solutes.[2]</p> <p>For structurally similar cationic surfactants, the CMC is typically in the millimolar range.</p>	
Surface Tension	<p>No specific experimental data available for Decyldimethyloctylammonium chloride. As a surfactant, it is expected to significantly reduce the surface tension of aqueous solutions. For the related compound didecyldimethylammonium chloride (DDAC), a 1 g/L</p>	

aqueous solution exhibits a
surface tension of 27.0 mN/m
at 20°C.[3]

Synthesis of Decyldimethyloctylammonium Chloride

The synthesis of **decyldimethyloctylammonium chloride** typically involves a two-step process: the formation of a tertiary amine followed by quaternization.

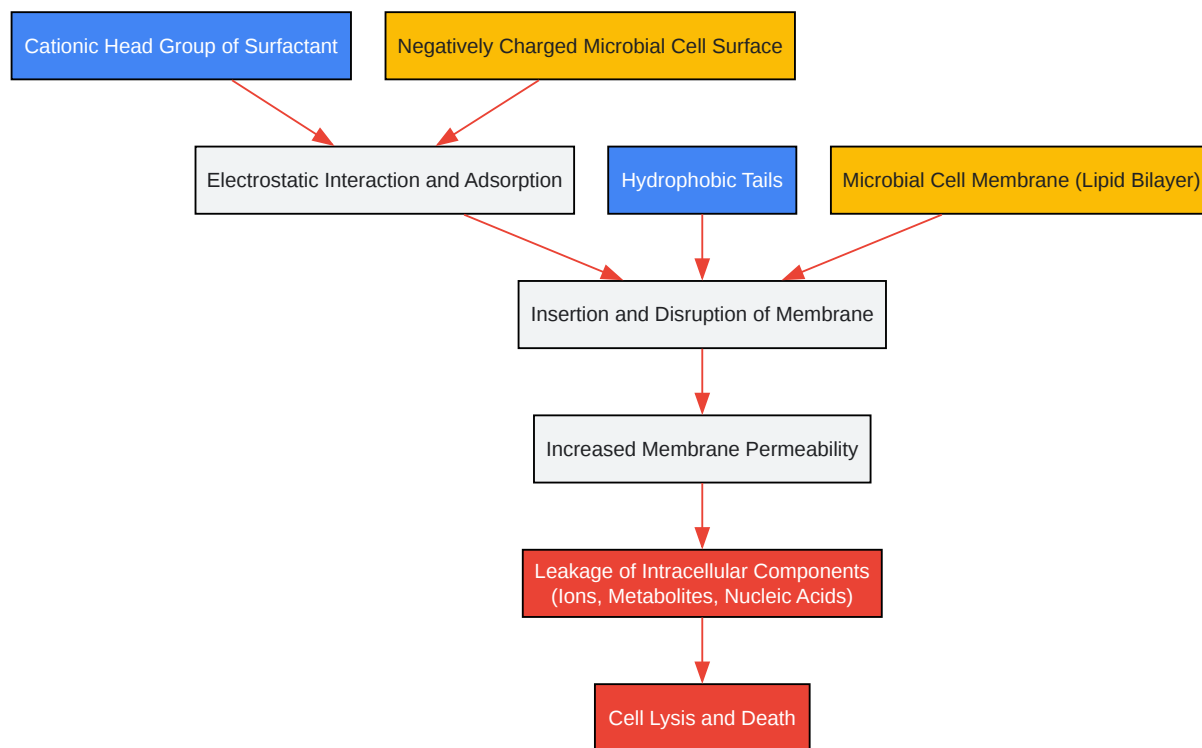


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A simplified workflow for the synthesis of **Decyldimethyloctylammonium chloride**.

Mechanism of Antimicrobial Action

The primary mechanism of antimicrobial action for **decyldimethyloctylammonium chloride**, consistent with other quaternary ammonium compounds, involves the disruption of the microbial cell envelope.



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Signaling pathway of microbial cell disruption by **Decyldimethyloctylammonium chloride**.

Toxicological Profile

The toxicological data for **decyldimethyloctylammonium chloride** is limited. The available information, primarily from safety data sheets and databases like PubChem, indicates potential hazards upon exposure. For a more comprehensive understanding, data for the closely related compound didecyldimethylammonium chloride (DDAC) is also presented.

Endpoint	Decyldimethyloctylammonium chloride	Didecyldimethylammonium chloride (DDAC)
Acute Oral Toxicity	Harmful if swallowed (GHS Category 4).[1] No specific LD50 value available.	LD50 (Rat, oral): 84 mg/kg to 238 mg/kg.[4] Another source indicates an oral rat LD50 of 329 mg/kg.[5]
Acute Dermal Toxicity	No specific data available.	LD50 (Rabbit, dermal): 3342 mg/kg.[4] Another source indicates a dermal rat LD50 of >1000 mg/kg.[5]
Skin Corrosion/Irritation	Causes severe skin burns (GHS Category 1B).[1]	Corrosive to skin.[6]
Eye Damage/Irritation	Causes serious eye damage (GHS Category 1B).[1]	Causes serious eye damage.[6][7]
Sensitization	No data available.	Not a dermal sensitizer.[8]

Antimicrobial Efficacy

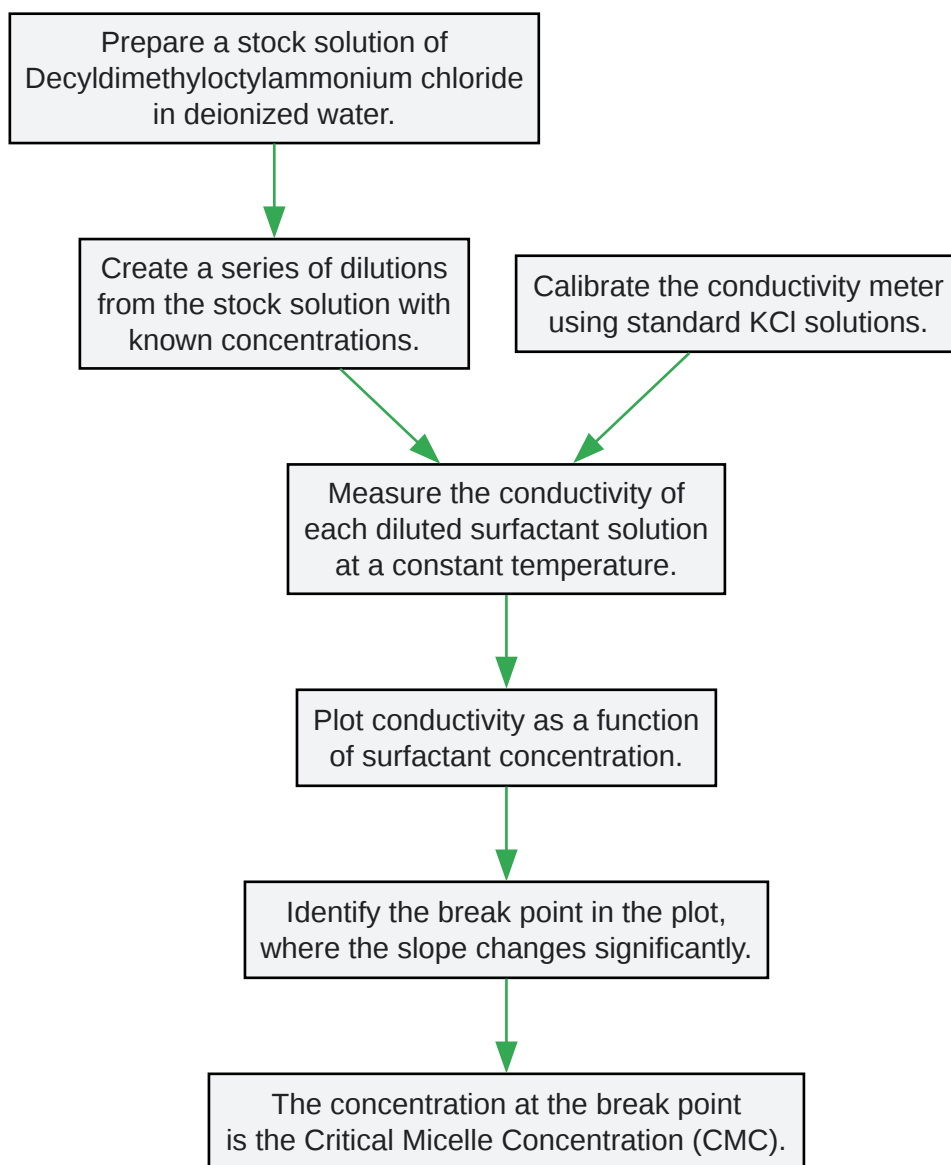
Specific minimum inhibitory concentration (MIC) data for **decyldimethyloctylammonium chloride** against a range of microorganisms is not readily available in the public domain. However, based on the known broad-spectrum activity of QACs, it is expected to be effective against a variety of bacteria and fungi. The following table presents MIC data for the closely related compound, didecyldimethylammonium chloride (DDAC), to provide an indication of its potential antimicrobial potency.

Microorganism	Strain	MIC of Didecyldimethylammonium chloride (DDAC)	Source
Escherichia coli	-	1.3 mg/L	[9]
Staphylococcus aureus	-	0.4 - 1.8 ppm (mg/L)	[10][11][12]
Pseudomonas aeruginosa	ATCC® 15442™	Additive response in mixtures; specific MIC of DDAC alone not detailed in this study.	[13]
Candida albicans	ATCC® 10231™	Synergistic effect in mixtures; specific MIC of DDAC alone not detailed in this study.	[13]

Experimental Protocols

Determination of Critical Micelle Concentration (CMC) by Conductivity Measurement

This protocol outlines a general method for determining the CMC of an ionic surfactant like **decyldimethyloctylammonium chloride** using conductivity measurements.



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Workflow for determining the CMC of a cationic surfactant using conductivity.

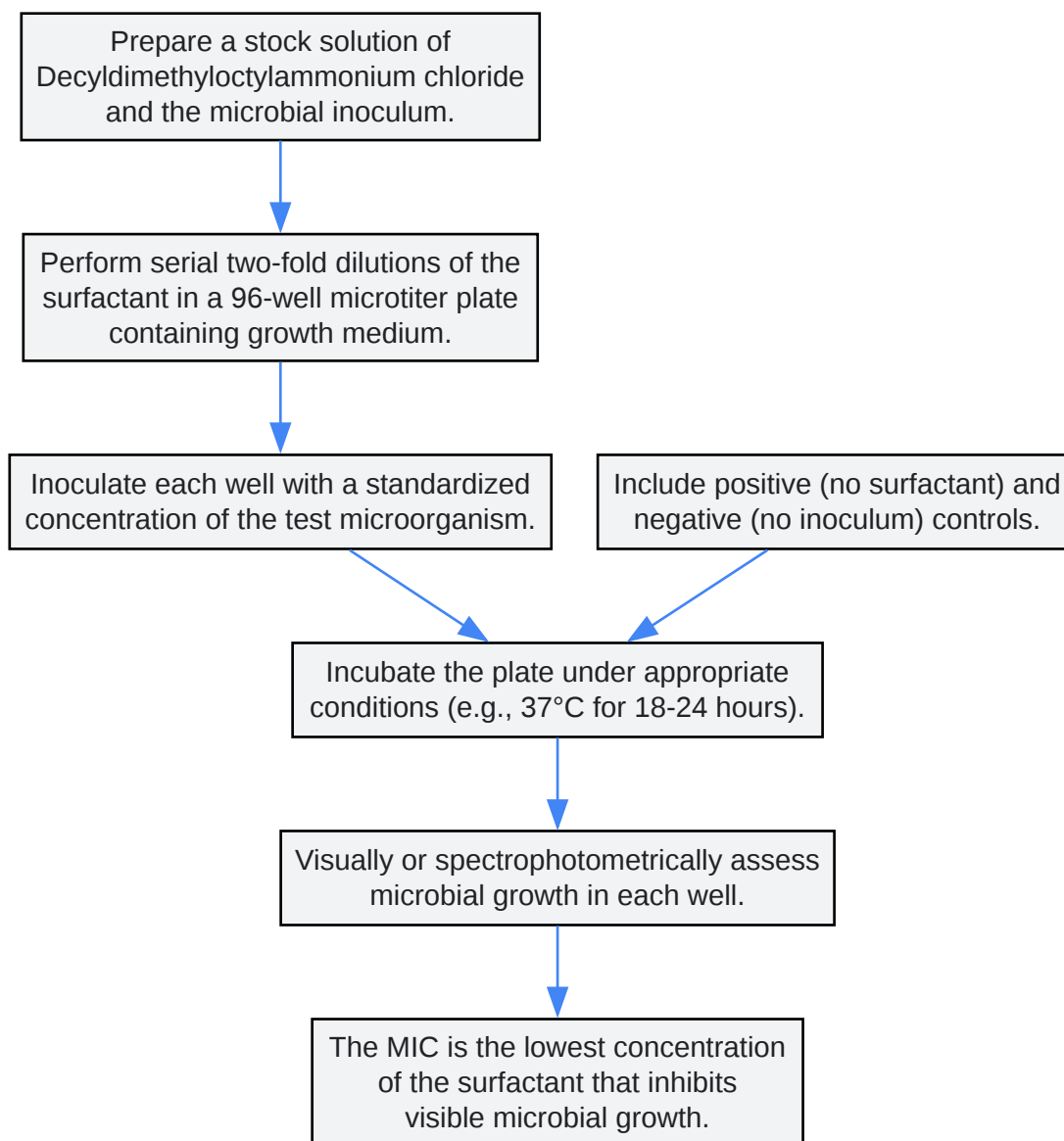
Methodology:

- Solution Preparation: Prepare a concentrated stock solution of **decyldimethyloctylammonium chloride** in high-purity deionized water. Create a series of dilutions from the stock solution to cover a concentration range both below and above the expected CMC.
- Instrumentation: Use a calibrated conductivity meter with a temperature-controlled cell.

- **Measurement:** Equilibrate each solution to the desired temperature before measuring its conductivity. Start with the most dilute solution and proceed to the most concentrated to minimize carryover.
- **Data Analysis:** Plot the measured conductivity (κ) against the surfactant concentration (C). The plot will typically show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol describes a standardized method for determining the MIC of an antimicrobial agent, which can be applied to **decyldimethyloctylammonium chloride**.



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Experimental workflow for the broth microdilution MIC assay.

Methodology:

- Media and Reagents: Use appropriate liquid growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi). Prepare a stock solution of **decyldimethyloctylammonium chloride**.
- Inoculum Preparation: Prepare a standardized suspension of the test microorganism equivalent to a 0.5 McFarland standard.

- **Assay Setup:** In a 96-well microtiter plate, perform serial two-fold dilutions of the surfactant in the growth medium. Inoculate each well with the prepared microbial suspension. Include a growth control (inoculum without surfactant) and a sterility control (medium only).
- **Incubation:** Incubate the plate at the optimal temperature and duration for the specific microorganism.
- **Result Interpretation:** The MIC is determined as the lowest concentration of the surfactant at which there is no visible growth of the microorganism.

Conclusion

Decyldimethyloctylammonium chloride is a cationic surfactant with considerable promise as an antimicrobial agent and functional excipient. Its quaternary ammonium structure underpins its surface activity and biocidal properties, which are primarily executed through the disruption of microbial cell membranes. While there is a need for more specific experimental data on its physicochemical properties, such as CMC and surface tension, and a more detailed toxicological and antimicrobial profile, the information available for structurally similar compounds provides a valuable framework for its potential applications. The standardized protocols provided in this guide offer a basis for researchers to conduct further investigations to fully characterize this compound. Future research should focus on generating specific data for **decyldimethyloctylammonium chloride** to facilitate its development and application in pharmaceutical and other advanced formulations.

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References

- 1. Decyl dimethyl octyl ammonium chloride | C₂₀H₄₄ClN | CID 61906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]

- 3. Toxicological substantiation for didecyldimethylammonium chloride occupational exposure standard [protox.medved.kiev.ua]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. turi.org [turi.org]
- 7. Didecyldimethylammonium chloride - Wikipedia [en.wikipedia.org]
- 8. Human health hazard assessment of quaternary ammonium compounds: Didecyl dimethyl ammonium chloride and alkyl (C12-C16) dimethyl benzyl ammonium chloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Mechanism of the action of didecyldimethylammonium chloride (DDAC) against Escherichia coli and morphological changes of the cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Action of Disinfectant Quaternary Ammonium Compounds against Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Action of disinfectant quaternary ammonium compounds against Staphylococcus aureus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. research.brighton.ac.uk [research.brighton.ac.uk]
- 13. How to improve the chemical disinfection of contaminated surfaces by viruses, bacteria and fungus? - PMC [pmc.ncbi.nlm.nih.gov]
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